

An In-depth Technical Guide to Butyl Methyl Sulfide: Chemical Properties and Structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Butyl methyl sulfide

Cat. No.: B1581413

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and structural features of **butyl methyl sulfide**. The information is curated for professionals in research and development, with a focus on delivering precise data and clear visualizations to support scientific endeavors.

Chemical Identity and Structure

Butyl methyl sulfide, systematically known as 1-(methylthio)butane, is an organosulfur compound belonging to the thioether (sulfide) class.^{[1][2]} Its structure consists of a butyl group and a methyl group attached to a sulfur atom.

Molecular Structure:

Caption: 2D chemical structure of **Butyl Methyl Sulfide**.

Physicochemical Properties

The following table summarizes the key physicochemical properties of **butyl methyl sulfide**, compiled from various sources. This data is essential for understanding its behavior in different experimental and environmental conditions.

Property	Value	Source(s)
Molecular Formula	C ₅ H ₁₂ S	[1][3][4]
Molecular Weight	104.21 g/mol	[1][3][5]
CAS Number	628-29-5	[1][3][5]
IUPAC Name	1-(methylsulfanyl)butane	[1][4]
SMILES	CCCCSC	[1][3][4]
InChI	InChI=1S/C5H12S/c1-3-4-5-6-2/h3-5H2,1-2H3	[1][3][4]
Appearance	Colorless liquid	[1][3][6]
Odor	Unpleasant	[1][6]
Boiling Point	122-123 °C	[5][6]
Melting Point	-97.85 °C	[5][7]
Density	0.85 g/cm ³	[5][6]
Flash Point	20 °C	[5][6]
Vapor Pressure	2.1 mmHg at 25°C	[5]

Spectroscopic Data

Spectroscopic analysis is fundamental for the structural elucidation and purity assessment of chemical compounds. The following spectroscopic data have been reported for **butyl methyl sulfide**:

- Mass Spectrometry (MS): Mass spectral data is available through the NIST Mass Spectrometry Data Center.[1][2]
- Infrared (IR) Spectroscopy: Vapor phase IR spectra are available and can be used to identify functional groups.[1]
- Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^{13}C NMR: Data has been published by G. Barbarella, P. Dembech, and A. Fava in Organic Magnetic Resonance.[1]
- ^1H NMR: While specific data is not detailed in the provided search results, it is a standard technique for characterizing such compounds.

Experimental Protocols

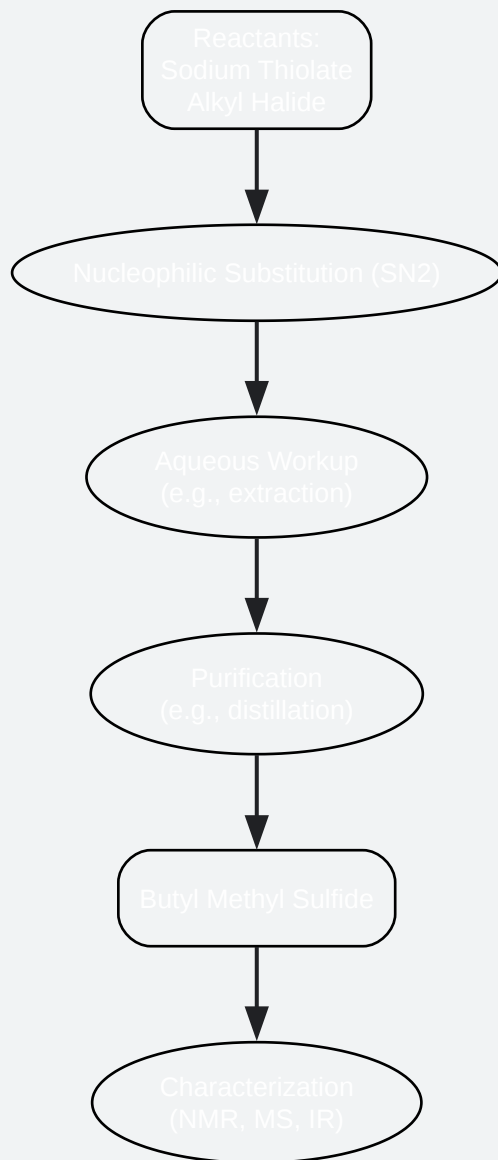
Detailed, step-by-step experimental protocols for the synthesis and analysis of **butyl methyl sulfide** are not available in the public domain search results. However, general methodologies can be inferred.

Synthesis:

A common method for the synthesis of unsymmetrical sulfides like **butyl methyl sulfide** is the Williamson ether synthesis adapted for thioethers. This typically involves the reaction of a sodium thiolate with an alkyl halide. For **butyl methyl sulfide**, this could be the reaction of sodium methanethiolate with 1-bromobutane or sodium butanethiolate with methyl iodide.

General Synthetic Workflow:

General Synthetic Workflow for Butyl Methyl Sulfide



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Butyl methyl sulfide | C₅H₁₂S | CID 12339 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Butane, 1-(methylthio)- [webbook.nist.gov]
- 3. Butyl Methyl Sulfide | CymitQuimica [cymitquimica.com]
- 4. PubChemLite - Butyl methyl sulfide (C₅H₁₂S) [pubchemlite.lcsb.uni.lu]
- 5. chembk.com [chembk.com]
- 6. fishersci.com [fishersci.com]
- 7. butyl methyl sulfide [stenutz.eu]
- To cite this document: BenchChem. [An In-depth Technical Guide to Butyl Methyl Sulfide: Chemical Properties and Structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581413#butyl-methyl-sulfide-chemical-properties-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com